Dibutyl Oxalate Exposure: A Technical Support Guide for Researchers

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Compound of Interest		
Compound Name:	Dibutyl oxalate	
Cat. No.:	B166012	Get Quote

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This technical support center provides crucial guidance for researchers, scientists, and drug development professionals on managing respiratory and skin irritation potentially caused by **dibutyl oxalate**. The following information, presented in a question-and-answer format, addresses specific issues that may arise during experiments and offers clear troubleshooting protocols.

Frequently Asked Questions (FAQs)

Q1: What is **dibutyl oxalate** and what are its primary hazards?

A1: **Dibutyl oxalate** (CAS No. 2050-60-4) is a dicarboxylic acid ester.[1][2][3][4] Its primary hazards include causing skin irritation, the potential to trigger an allergic skin reaction, causing serious eye damage, and causing respiratory irritation.[2][4][5]

Q2: What are the initial symptoms of **dibutyl oxalate** exposure?

A2: For respiratory exposure, symptoms may include coughing, shortness of breath, and general respiratory irritation.[1] Skin contact can lead to irritation and may cause an allergic skin reaction.[2][5] Direct contact with the eyes can cause serious damage.[2][5]

Q3: What immediate actions should be taken after accidental exposure?



A3: In case of inhalation, move the individual to fresh air and seek medical attention if they feel unwell.[5] If skin contact occurs, wash the affected area with plenty of soap and water.[5] For eye contact, rinse cautiously with water for several minutes, remove contact lenses if present and easy to do, and continue rinsing, seeking immediate medical attention.[5]

Troubleshooting Guide

Issue 1: Persistent Skin Irritation After Initial First Aid

- Question: I've washed the affected skin with soap and water, but the irritation, redness, and itching persist. What should I do?
- Answer: If skin irritation or a rash occurs and persists, it is crucial to seek medical advice or attention.[5] Do not apply any creams or ointments without medical guidance. Take off any contaminated clothing and wash it before reuse.[5]

Issue 2: Respiratory Discomfort in a Ventilated Area

- Question: I am working in a well-ventilated fume hood but still experiencing mild respiratory discomfort. What could be the cause and what steps should I take?
- Answer: Even in a ventilated area, vapors may escape if the sash is too high or if there is
 turbulent airflow. Ensure the fume hood is functioning correctly and that you are working well
 within its designated area. If discomfort persists, you may need to use a respirator. A risk
 assessment should determine if an air-purifying respirator is appropriate.[1][5] If you feel
 unwell, move to fresh air and call a poison center or doctor.[5]

Issue 3: Accidental Spill on Personal Protective Equipment (PPE)

- Question: I've spilled a small amount of dibutyl oxalate on my gloves and lab coat. What is the correct procedure for decontamination?
- Answer: Carefully remove the contaminated gloves using the proper removal technique (without touching the outer surface) and dispose of them as hazardous waste.[5] Remove the contaminated lab coat, avoiding contact with your skin, and launder it before reuse.[5]
 Wash your hands thoroughly with soap and water after handling the contaminated PPE.[5]



Data Presentation

Table 1: Physical and Chemical Properties of **Dibutyl Oxalate**

Property	Value
Molecular Formula	C10H18O4[1][5]
Molecular Weight	202.25 g/mol [5]
Appearance	Clear colorless liquid with a butyl-like odor[1][2]
Boiling Point	239 - 240 °C (462 - 464 °F)[5]
Melting Point	-29 °C (-20 °F)[5]
Flash Point	109 °C (228 °F) - closed cup[1]
Relative Density	0.986 g/cm3 at 25 °C[1]

Table 2: Hazard Identification and Precautionary Statements

Hazard Class	GHS Classification	Precautionary Statement Codes
Skin Irritation	Category 2[5]	P264, P280, P302+P352, P332+P313, P362[5]
Serious Eye Damage	Category 1[5]	P280, P305+P351+P338, P310[5]
Skin Sensitization	Category 1[5]	P261, P272, P280, P302+P352, P333+P313, P363[5]
Respiratory Irritation	STOT SE 3[5]	P261, P271, P304+P340, P312, P403+P233[5]

Experimental Protocols

Protocol 1: Standard Handling Procedure to Minimize Exposure



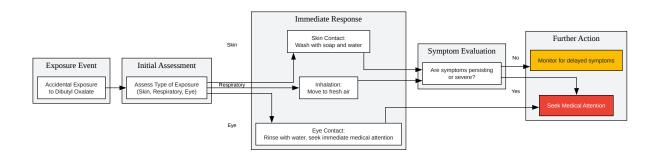
- Engineering Controls: Always handle dibutyl oxalate in a well-ventilated area, preferably a
 chemical fume hood.[1][5] Ensure that eyewash stations and safety showers are readily
 accessible.[6]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including:
 - Eye/Face Protection: Tightly fitting safety goggles or a face shield (8-inch minimum).[5]
 - Hand Protection: Handle with gloves that have been inspected prior to use. Use proper glove removal technique to avoid skin contact.[5]
 - Body Protection: Wear a lab coat or a protective suit. The type of protective equipment
 must be selected according to the concentration and amount of the dangerous substance
 at the specific workplace.
- Hygiene Measures: Wash hands thoroughly after handling, before breaks, and at the end of the workday.[5] Do not eat, drink, or smoke in areas where dibutyl oxalate is handled.[1]
- Storage: Store in a tightly closed container in a dry and well-ventilated place.

Protocol 2: Decontamination Procedure for Minor Spills

- Evacuate and Ventilate: Ensure adequate ventilation and evacuate unnecessary personnel from the area.[1]
- Absorb Spill: Soak up the spill with an inert absorbent material (e.g., sand, vermiculite).[1][5]
- Collect Waste: Collect the absorbed material and dispose of it as hazardous waste in a suitable, closed container.[1][5]
- Clean Area: Clean the spill area with soap and water.
- Personal Decontamination: Remove and dispose of contaminated gloves and wash hands thoroughly.

Visualizations

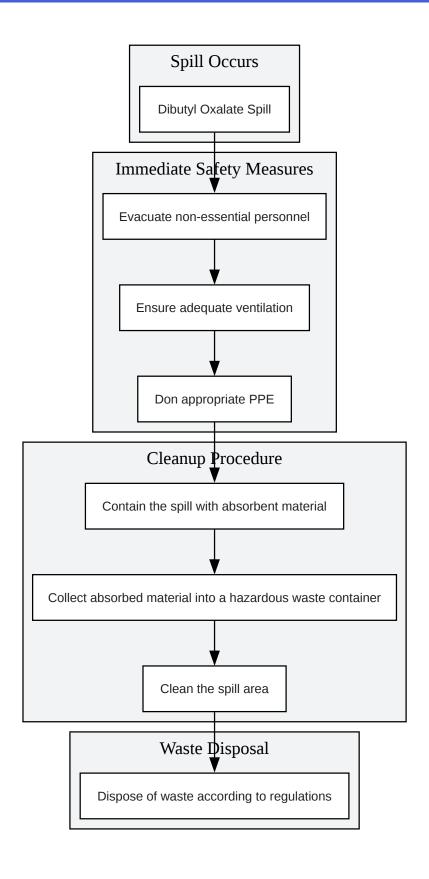




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Caption: Workflow for responding to dibutyl oxalate exposure.





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Caption: Protocol for cleaning up minor dibutyl oxalate spills.



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